Application Notes and Protocols for Col003 in Platelet Aggregation Assays

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Compound of Interest

Compound Name: *Col003*

Cat. No.: *B1669289*

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Introduction

Col003 is a small molecule inhibitor of Heat Shock Protein 47 (Hsp47), a collagen-specific molecular chaperone.[1][2] Emerging research has identified **Col003** as a potent antiplatelet agent that specifically attenuates collagen-induced platelet activation and thrombus formation.[1][2][3] These application notes provide detailed protocols for utilizing **Col003** in in vitro platelet aggregation assays, along with data presentation and an overview of the underlying signaling pathways.

Col003 exerts its antiplatelet effect by inhibiting the interaction between Hsp47 and collagen.[2] This action suppresses the Glycoprotein VI (GPVI) signaling cascade, a primary pathway for collagen-induced platelet activation.[1][3] The downstream effects include the inhibition of Syk–PLCγ2–PKC/MAPK and PI3K–Akt–GSK3β signaling pathways, ultimately reducing platelet aggregation, adhesion, and degranulation.[1][3]

Data Summary

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The following tables summarize the quantitative effects of **Col003** on platelet function based on published studies.

Table 1: Effect of **Col003** on Collagen-Induced Platelet Aggregation[1][4][5]

Treatment Group	Agonist (Collagen)	Platelet Aggregation Rate (%)
Vehicle (0.4% DMSO)	2 µg/mL	70.33 ± 3.93
Col003 (25 µM)	2 µg/mL	57.00 ± 4.58
Col003 (50 µM)	2 µg/mL	27.67 ± 1.76

Table 2: Specificity of **Col003**'s Inhibitory Effect on Platelet Aggregation[4][5]

Treatment Group	Agonist	Platelet Aggregation Rate (%)
Vehicle (0.4% DMSO)	Arachidonic Acid (500 µg/mL)	77.33 ± 3.28
Col003 (25 µM)	Arachidonic Acid (500 µg/mL)	87.00 ± 3.79
Col003 (50 µM)	Arachidonic Acid (500 µg/mL)	85.33 ± 3.84
Vehicle (0.4% DMSO)	Thrombin (0.1 U/mL)	69.67 ± 6.89
Col003 (25 µM)	Thrombin (0.1 U/mL)	73.00 ± 2.31
Col003 (50 µM)	Thrombin (0.1 U/mL)	66.33 ± 5.70

Table 3: Effect of **Col003** on P-selectin Expression and Intracellular Calcium Mobilization[1][5]

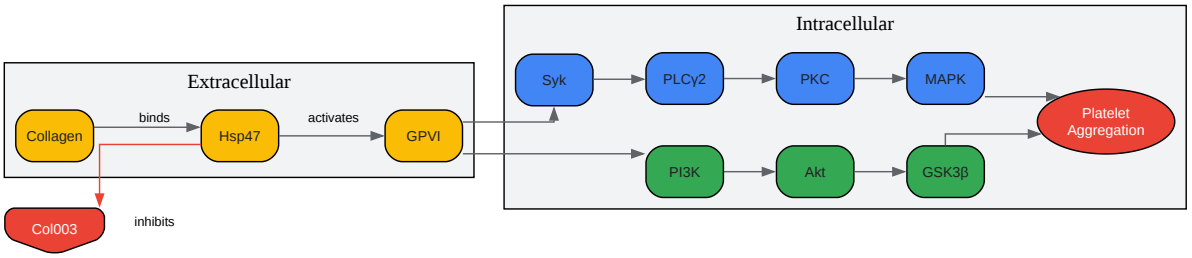
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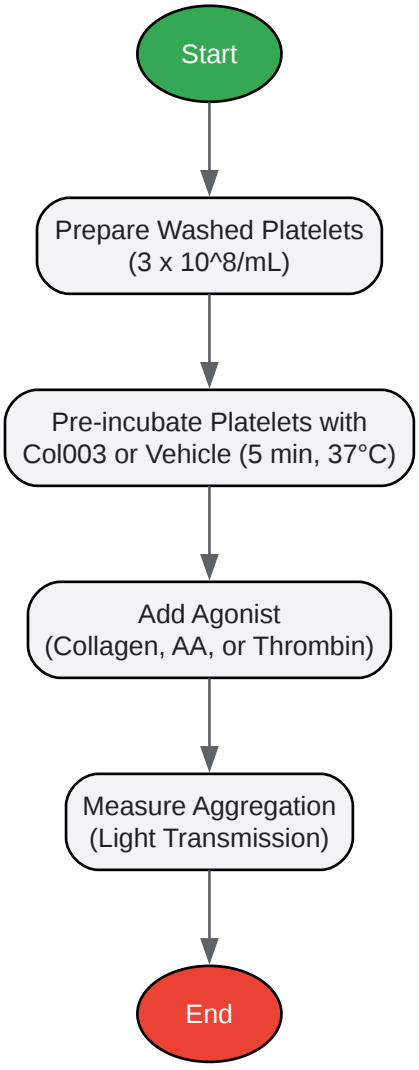
Treatment Group	Parameter	Result
IgG (Negative Control)	P-selectin Positive Platelets (%)	25.73 ± 0.35
Vehicle	P-selectin Positive Platelets (%)	58.43 ± 0.50
Col003 (50 μM)	P-selectin Positive Platelets (%)	42.83 ± 1.49
Vehicle	Intracellular Ca2+ Mobilization (fold of resting)	1.53 ± 0.04
Col003 (25 μM)	Intracellular Ca2+ Mobilization (fold of resting)	1.47 ± 0.17
Col003 (50 μM)	Intracellular Ca2+ Mobilization (fold of resting)	1.26 ± 0.08

Signaling Pathways

The following diagrams illustrate the key signaling pathways affected by **Col003** treatment.

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- To cite this document: BenchChem. [Application Notes and Protocols for Col003 in Platelet Aggregation Assays]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669289/docs#application-notes-and-protocols-for-col003-in-platelet-aggregation-assays]

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